

Technical Support Center: Managing Wofasteril® Odor in the Laboratory

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name:	Wofasteril
Cat. No.:	B1220858

[Get Quote](#)

This guide provides troubleshooting protocols and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in effectively managing the pungent odor associated with **Wofasteril®** (a peracetic acid-based disinfectant) in a laboratory setting.

Troubleshooting Guide

This section addresses specific odor-related issues you may encounter during experiments.

Issue 1: A strong, pungent odor is noticeable during the active handling of **Wofasteril®** solutions.

- Initial Assessment: The pungent, vinegar-like odor is primarily due to peracetic acid and acetic acid vapors.[\[1\]](#)[\[2\]](#)[\[3\]](#) Acute exposure can irritate the eyes, respiratory tract, and skin.[\[1\]](#)[\[4\]](#)[\[5\]](#)
- Troubleshooting Steps:
 - Verify Engineering Controls:
 - Chemical Fume Hood: Confirm that all handling of **Wofasteril®** concentrate and preparation of dilutions are performed inside a certified chemical fume hood.[\[6\]](#)[\[7\]](#) The hood's face velocity should be between 80-120 feet per minute (fpm).[\[7\]](#) Check that the sash is lowered to the indicated working height.

- General Ventilation: Ensure the laboratory's general ventilation system is operational. Laboratories should have a minimum of 4-12 air changes per hour (ACH) to prevent the buildup of contaminants.[\[8\]](#)[\[9\]](#)[\[10\]](#)
- Review Personal Practices:
 - Keep all **Wofasteril®** containers, including working solutions and waste, tightly sealed when not in immediate use.[\[6\]](#)[\[11\]](#)[\[12\]](#)
 - Dispense liquids carefully to minimize aerosol generation.
 - Keep work materials at least six inches behind the face of the hood to ensure proper containment.[\[7\]](#)
- Check for Spills: Immediately inspect the work area for any drips or small spills and clean them up promptly according to the established spill protocol (see Issue 3).

Issue 2: A lingering **Wofasteril®** odor persists in the lab after work is completed.

- Initial Assessment: Lingering odors suggest that vapors have either escaped primary containment or contaminated surfaces and materials.
- Troubleshooting Steps:
 - Surface Decontamination: Wipe down all surfaces within the fume hood, as well as any potentially contaminated external surfaces (benchtops, equipment) with a suitable cleaning agent followed by water.
 - Proper Waste Disposal: Ensure all **Wofasteril®**-contaminated waste (e.g., pipette tips, tubes, gloves) is immediately placed in a designated, sealed hazardous waste container. Do not leave it in open trash receptacles.[\[11\]](#)
 - Storage Check: Verify that all **Wofasteril®** stock containers are properly sealed. Consider wrapping the cap threads with parafilm or Teflon tape for a better seal, or placing the container in a secondary chemical storage bag.[\[13\]](#) Containers should be stored in a cool, well-ventilated area away from incompatible materials.[\[6\]](#)[\[11\]](#)[\[12\]](#)

- PPE Disposal: Dispose of contaminated gloves and lab coats in the appropriate designated containers immediately after use. Do not hang contaminated lab coats in open areas.

Issue 3: A small **Wofasteril®** spill has occurred, causing a strong localized odor.

- Initial Assessment: Spills must be managed immediately to control vapor release and prevent exposure.[14]
- Detailed Protocol: Small Spill Management
 - Alert Personnel: Notify others in the immediate area of the spill.[11][15]
 - Don PPE: Ensure you are wearing appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves (nitrile for small quantities, butyl rubber for larger volumes is recommended).[6][15][16]
 - Containment & Neutralization:
 - For acidic spills like **Wofasteril®**, use a weak base such as sodium bicarbonate to neutralize the spill.[17]
 - Sprinkle the neutralizing agent over the spill, starting from the outside and working inward.
 - Specialized spill kits for peracetic acid are available and contain appropriate absorbents and neutralizers.[14][18]
 - Cleanup:
 - Allow the neutralizer to react for at least 5 minutes.[14]
 - Use absorbent pads or inert material to soak up the neutralized mixture.[16]
 - Scoop the material into a designated hazardous waste container.[14]
 - Final Decontamination: Clean the spill area thoroughly with soap and water, then rinse with water.[14]

- Ventilation: If safe to do so, increase ventilation to the area to help disperse any remaining vapors.[\[17\]](#)

Frequently Asked Questions (FAQs)

Q1: What is **Wofasteril®** and what causes its pungent odor?

Wofasteril® is a commercial disinfectant and sterilant.[\[5\]](#)[\[19\]](#) Its active ingredients are an equilibrium mixture of peracetic acid (PAA), hydrogen peroxide, and acetic acid in a water solution.[\[1\]](#)[\[4\]](#)[\[20\]](#) The strong, sharp, vinegar-like odor is primarily caused by the volatilization of peracetic acid and acetic acid.[\[3\]](#)

Q2: What are the primary health and safety concerns with **Wofasteril®** vapor exposure?

The primary concern is irritation. Acute exposure to peracetic acid vapor is irritating to the eyes, skin, and respiratory tract.[\[1\]](#)[\[4\]](#)[\[5\]](#) High concentrations can cause severe discomfort, and it can be fatal if inhaled in large amounts.[\[6\]](#) It is crucial to adhere to occupational exposure limits.

Q3: What are the recommended occupational exposure limits for peracetic acid?

While OSHA has not set a specific Permissible Exposure Limit (PEL) for peracetic acid, other agencies provide guidance[\[1\]](#)[\[4\]](#)[\[21\]](#)[\[22\]](#):

- ACGIH TLV-STEL: The American Conference of Governmental Industrial Hygienists recommends a Threshold Limit Value–Short-Term Exposure Limit of 0.4 ppm as a 15-minute time-weighted average.[\[4\]](#)[\[21\]](#)[\[22\]](#)
- EPA AEGL-1: The US Environmental Protection Agency has set an Acute Exposure Guideline Level-1 (the level at which notable discomfort may occur) at 0.17 ppm for an 8-hour exposure.[\[22\]](#)[\[23\]](#)

Q4: What is the correct Personal Protective Equipment (PPE) for handling **Wofasteril®**?

Proper PPE is essential to prevent contact and exposure[\[16\]](#):

- Eye Protection: ANSI-approved safety goggles or a face shield if there is a splash hazard.[\[6\]](#)[\[15\]](#)

- Hand Protection: Chemical-resistant gloves. Nitrile gloves are suitable for handling small volumes, while thicker butyl rubber or neoprene gloves are recommended for larger quantities or prolonged handling.[6][11][15]
- Body Protection: A flame-resistant lab coat buttoned to its full length and a chemical-resistant apron.[6][11]
- Respiratory Protection: If handling outside of a fume hood is unavoidable, a respiratory protection analysis should be performed by an EHS professional. A respirator suitable for acidic gases may be required, especially when aerosols are generated.[6][19][24]

Q5: How should **Wofasteril®** solutions be stored to minimize odor?


Proper storage is critical for both safety and odor control:


- Location: Store in a cool, dry, and well-ventilated area away from direct sunlight, heat sources, and incompatible materials (e.g., combustibles, metals, bases).[5][6][12][25] A recommended temperature is 2-8 °C.[11][15]
- Containers: Keep containers tightly closed in their original packaging, which includes a degassing cap to release pressure from decomposition.[24][25] Always keep containers upright.[11][24] Never return unused solution to the original container to avoid contamination. [16][25]

Quantitative Data Summary

Parameter	Recommended Value / Limit	Agency / Source	Citation
Occupational Exposure Limits			
ACGIH TLV-STEL (15-min)	0.4 ppm (1.24 mg/m ³)	ACGIH	[4] [21] [22]
EPA AEGL-1 (8-hr)	0.17 ppm (0.52 mg/m ³)	EPA	[4] [22] [23]
Laboratory Ventilation			
General Lab Air Exchange Rate	4-12 ACH (minimum)	OSHA / ANSI	[8] [9] [10]
Chemical Fume Hood Face Velocity	80 - 120 fpm	EH&S Guideline	[7]
Spill Neutralization			
Neutralizing Agent	Weak Base (e.g., Sodium Bicarbonate)	Lab Safety Practice	[17]

Visualized Workflows and Protocols





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Docket 295: Occupational Exposures to Peracetic Acid | NIOSH | CDC [cdc.gov]
- 2. Peracetic Acid Solutions | Hydrite Chemical Co. [hydrite.com]

- 3. gentaur.com [gentaur.com]
- 4. Federal Register :: Health Risks to Workers Associated With Occupational Exposures to Peracetic Acid; Request for Information [federalregister.gov]
- 5. duratec.ch [duratec.ch]
- 6. purdue.edu [purdue.edu]
- 7. Chapter 12, Chemical Hygiene Plan: Laboratory Ventilation | Environmental Health & Safety | University of Nevada, Reno [unr.edu]
- 8. Ventilation systems in laboratories | Alnor [ventilation-alnor.co.uk]
- 9. safety.fsu.edu [safety.fsu.edu]
- 10. Laboratory Ventilation [nsh.org]
- 11. uwm.edu [uwm.edu]
- 12. 10 Tips for Handling and Storing Peracetic Acid - EHSLeaders [ehsleaders.org]
- 13. Control volatile organic chemical smells | UW Environmental Health & Safety [ehs.washington.edu]
- 14. Spill Kits for OPA, Glutaraldehyde, Hydrogen Peroxide & Peracetic Acid | CIVCO [civco.com]
- 15. safety.charlotte.edu [safety.charlotte.edu]
- 16. Peracetic Acid | Safety and Handling - Evonik Industries [active-oxygens.evonik.com]
- 17. How to Neutralize Chemical Spills | Lab Manager [labmanager.com]
- 18. spillking.com.au [spillking.com.au]
- 19. Wofasteril® - KESLA HYGIENE AG [kesla.de]
- 20. rochestermidland.com [rochestermidland.com]
- 21. Peracetic Acid Uses and Hazards [publications.aiha.org]
- 22. chemdaq.com [chemdaq.com]
- 23. Peracetic Acid Acute Exposure Guideline Levels - Acute Exposure Guideline Levels for Selected Airborne Chemicals - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 24. Wofasteril® classic - KESLA HYGIENE AG [kesla.de]
- 25. drweigert.com [drweigert.com]
- To cite this document: BenchChem. [Technical Support Center: Managing Wofasteril® Odor in the Laboratory]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1220858#managing-the-pungent-odor-of-wofasteril-in-a-laboratory-setting>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com